

Z-Yvad-fmk Stock Solution Preparation: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Z-Yvad-fmk

Cat. No.: B6592521

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For researchers, scientists, and drug development professionals, the precise preparation of inhibitor stock solutions is paramount for reproducible and reliable experimental outcomes. This document provides a comprehensive, step-by-step guide for the preparation of a **Z-Yvad-fmk** stock solution, a potent and cell-permeable inhibitor of caspase-1 and caspase-4 with significant applications in apoptosis and inflammation research.

Introduction

Z-Yvad-fmk (N-Benzyloxycarbonyl-Tyr-Val-Ala-Asp(OMe)-fluoromethylketone) is an irreversible inhibitor that covalently binds to the catalytic site of specific caspases, thereby blocking their activity. It is a critical tool for studying caspase-dependent signaling pathways, particularly in the context of inflammasome activation and pyroptosis. Accurate preparation and storage of **Z-Yvad-fmk** stock solutions are essential to maintain its potency and ensure the validity of experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Z-Yvad-fmk**, facilitating quick reference for calculations and experimental design.

Property	Value	Source(s)
Molecular Weight	630.66 g/mol	[1][2]
Chemical Formula	C ₃₁ H ₃₉ FN ₄ O ₉	[1][2]
CAS Number	210344-97-1	[1][2]
Purity	≥95% (typically >99%)	[1]
Solubility	Soluble in DMSO (e.g., 100 mg/mL or 158.56 mM)	[1][2]
Insoluble in water and ethanol	[1]	
Recommended Stock Solution Concentration	2-10 mM in DMSO	
Typical Working Concentration	5-100 μM in cell culture medium	[1][3][4]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 1 year (aliquoted)	[1]

Experimental Protocol: Z-Yvad-fmk Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **Z-Yvad-fmk** in DMSO.

Materials:

- **Z-Yvad-fmk** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Equilibrate Reagents: Allow the **Z-Yvad-fmk** powder and DMSO to come to room temperature before opening to prevent moisture condensation.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM (0.01 M) solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 630.66 \text{ g/mol} = 6.3066 \text{ mg}$
- Weigh Powder: Carefully weigh out 6.31 mg of **Z-Yvad-fmk** powder and transfer it to a sterile microcentrifuge tube.
- Add Solvent: Add 1 mL of anhydrous/high-purity DMSO to the microcentrifuge tube containing the **Z-Yvad-fmk** powder.
- Dissolve: Vortex the solution thoroughly for 1-2 minutes to dissolve the powder completely. If necessary, gentle warming in a 37°C water bath or brief sonication can aid in dissolution.^[3] Visually inspect the solution to ensure there are no visible particulates.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.^[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[1]

Application Protocol: Inhibition of Caspase-1 Activity in Cell Culture

This protocol provides a general guideline for using the **Z-Yvad-fmk** stock solution to inhibit caspase-1 activity in a cell-based assay.

Materials:

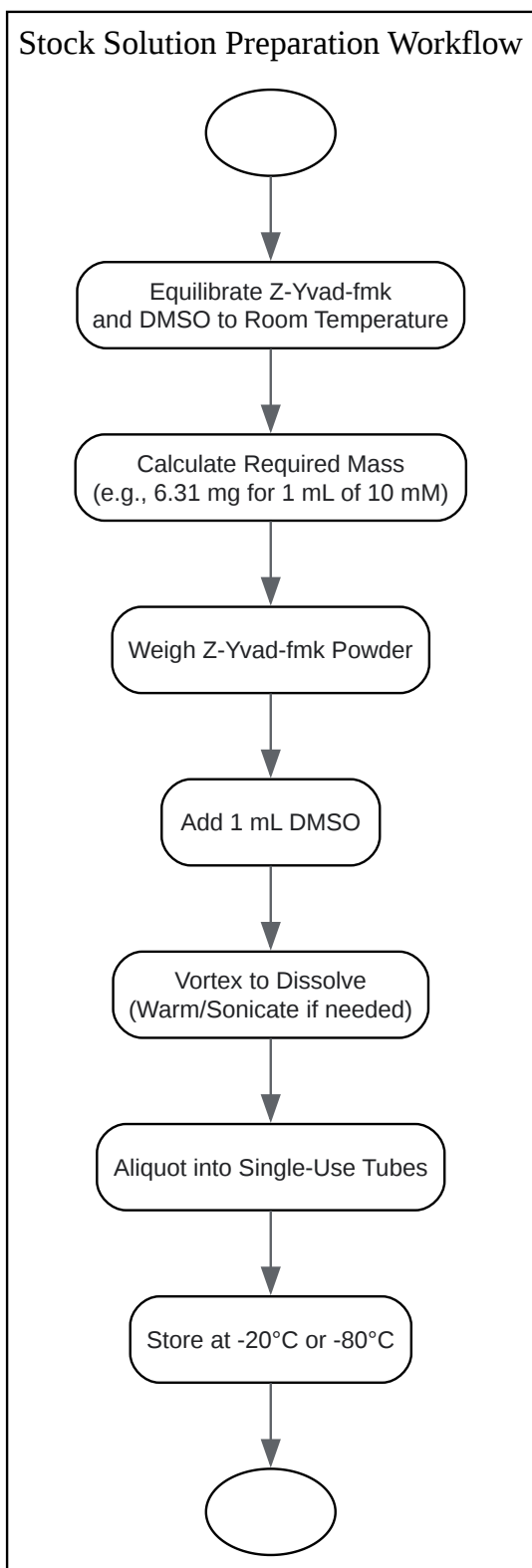
- Cells of interest (e.g., macrophages)
- Appropriate cell culture medium and supplements
- Inducer of apoptosis or inflammasome activation (e.g., LPS and Nigericin)
- 10 mM **Z-Yvad-fmk** stock solution
- Phosphate-buffered saline (PBS)
- Assay-specific reagents (e.g., for measuring cell viability or cytokine release)

Procedure:

- **Cell Seeding:** Seed the cells in a multi-well plate at the desired density and allow them to adhere and grow overnight.
- **Pre-treatment with **Z-Yvad-fmk**:** The following day, dilute the 10 mM **Z-Yvad-fmk** stock solution in fresh cell culture medium to the desired final working concentration (e.g., 10 μ M, 20 μ M, or 50 μ M). Remove the old medium from the cells and add the medium containing **Z-Yvad-fmk**. It is recommended to pre-incubate the cells with the inhibitor for 1-2 hours before adding the stimulus.^[1]
- **Induction of Apoptosis/Inflammasome Activation:** Following the pre-incubation period, add the apoptosis or inflammasome-inducing agent (e.g., LPS followed by Nigericin) to the wells.
- **Incubation:** Incubate the cells for the desired period, as determined by the specific experimental requirements.
- **Assay:** After incubation, perform the desired assay to assess the effect of **Z-Yvad-fmk** on caspase-1 activity. This could include measuring the levels of cleaved IL-1 β or IL-18 in the supernatant by ELISA, or assessing cell death via a viability assay.

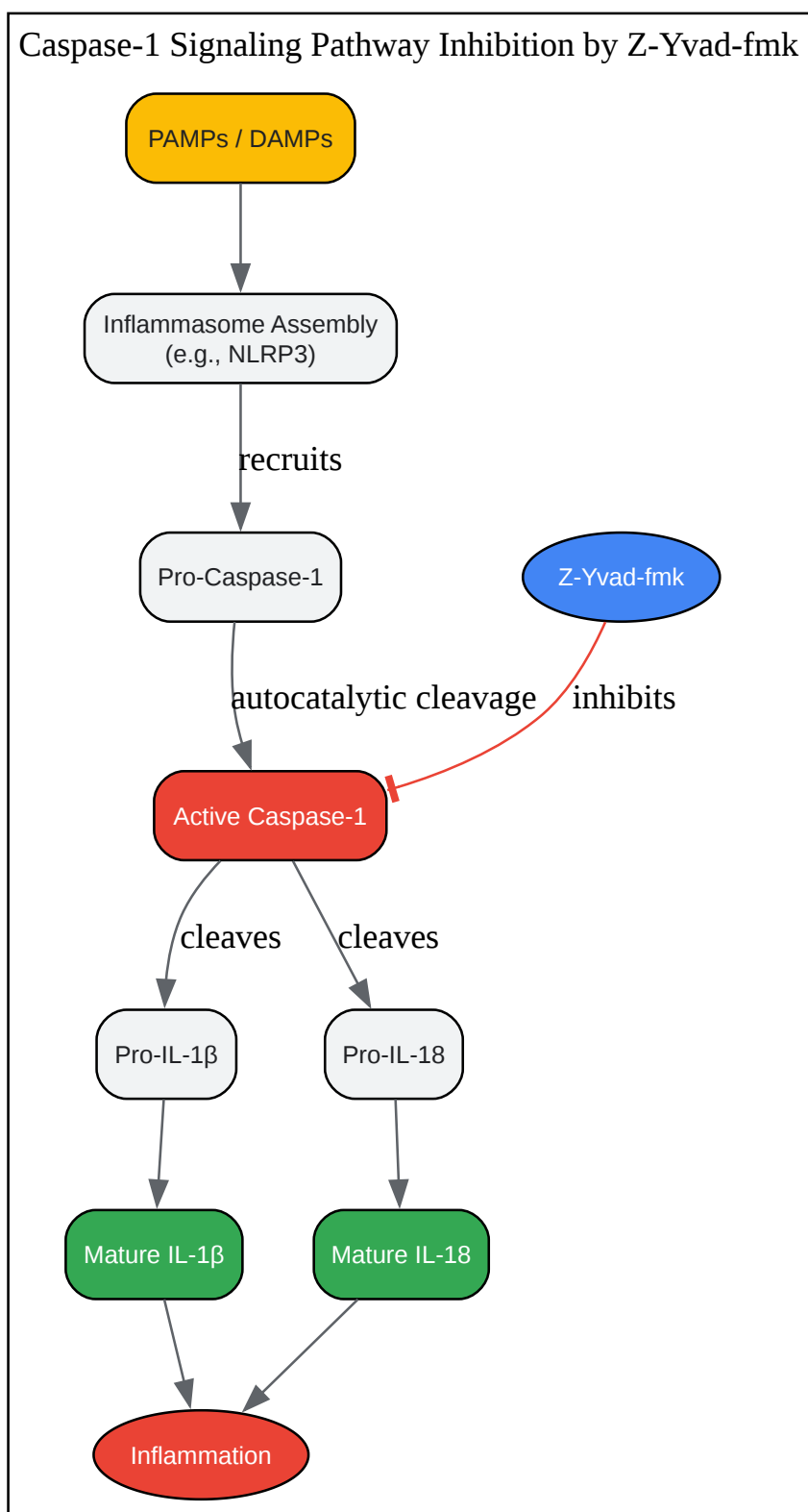
Visualizations

The following diagrams illustrate the experimental workflow for preparing the **Z-Yvad-fmk** stock solution and the signaling pathway of caspase-1 inhibition.



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Caption: Experimental workflow for **Z-Yvad-fmk** stock solution preparation.



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Caption: Inhibition of the Caspase-1 signaling pathway by **Z-Yvad-fmk**.

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